

Preliminary Technical Guide on Pyruvic Acid *cis*-3-Hexenyl Ester

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Compound of Interest

Compound Name: *cis*-3-Hexenyl pyruvate

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Document ID: TGP-PACE-20251222 Version: 1.0 Audience: Researchers, scientists, and drug development professionals.

This document provides a technical overview of preliminary studies concerning pyruvic acid *cis*-3-hexenyl ester (also known as (Z)-3-hexenyl pyruvate). It consolidates available physicochemical data, outlines plausible experimental protocols based on established chemical syntheses for related compounds, and visualizes relevant biochemical pathways.

Compound Identification and Physicochemical Properties

Pyruvic acid *cis*-3-hexenyl ester is recognized as a flavor and fragrance agent and has been identified as a volatile component in celery (*Apium graveolens*)[1][2][3][4]. Its primary organoleptic characteristics are described as green, oily, fatty, with nuances of cucumber and fruity melon rind.

Table 1: Compound Identifiers

Identifier	Value
IUPAC Name	[(Z)-hex-3-enyl] 2-oxopropanoate[5]
CAS Number	68133-76-6[5][6]
Molecular Formula	C ₉ H ₁₄ O ₃ [5]
Molecular Weight	170.21 g/mol [5]
Synonyms	(Z)-3-Hexenyl pyruvate, Pyruvic Acid cis-3-Hexenyl Ester, 3-Hexenyl 2-oxopropanoate[5][6]
FEMA Number	3934[5]

Table 2: Physicochemical Data

Property	Value
Appearance	Colorless to pale yellow/green clear liquid[6][7]
Assay Purity	≥93%, >95.0% (GC)[6]
Boiling Point	75-77 °C @ 5.00 mm Hg[7]
Specific Gravity	0.982 to 0.990 @ 25 °C[7]
Refractive Index	1.437 to 1.445 @ 20 °C[7]
Flash Point	93.33 °C (200 °F)[7]

Experimental Protocols

While a specific, detailed protocol for the synthesis of pyruvic acid cis-3-hexenyl ester is not readily available in the reviewed literature, two generalized methods for the synthesis of pyruvate esters can be adapted.

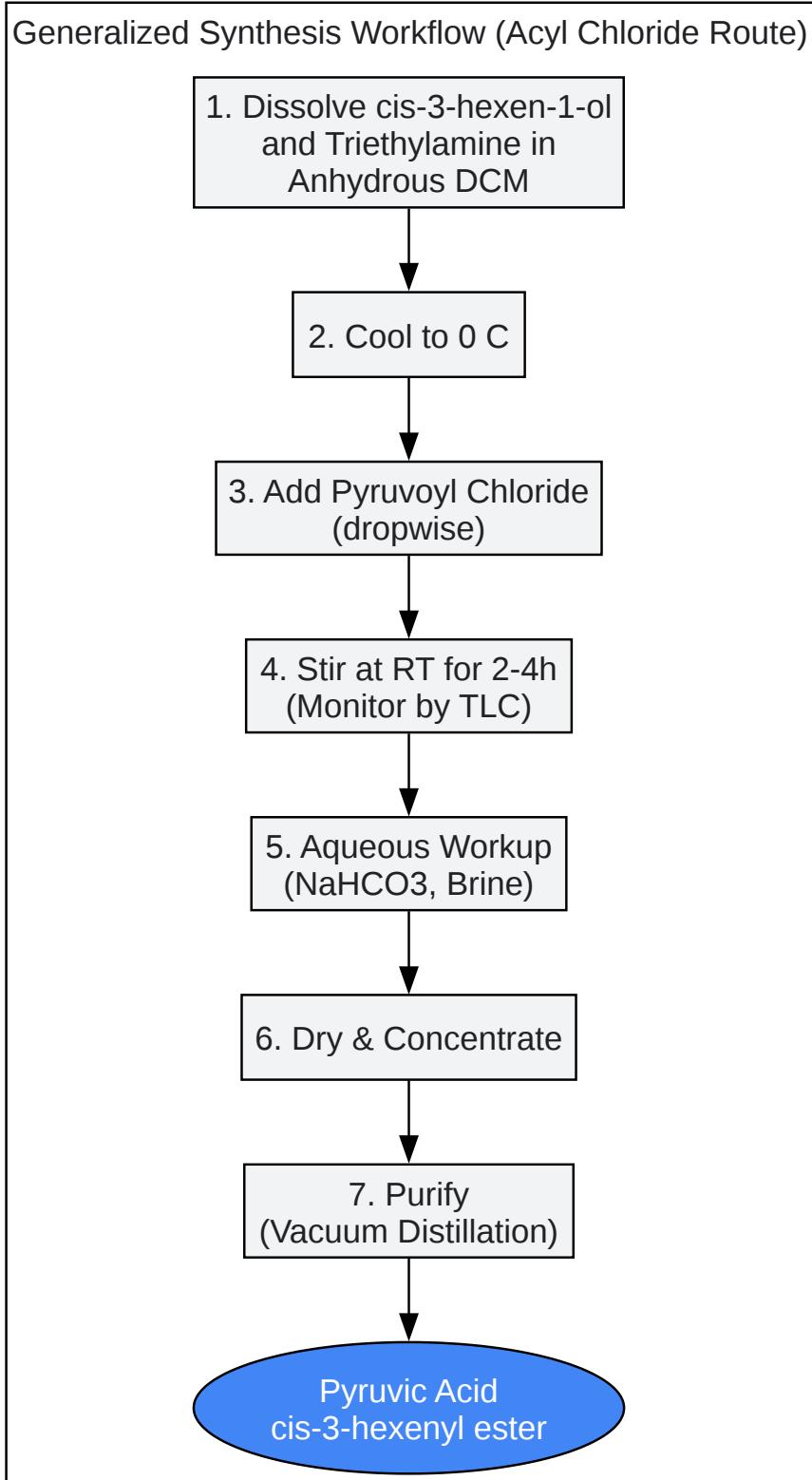
Generalized Protocol 1: Esterification from Acyl Chloride

This approach involves the reaction of pyruvoyl chloride with cis-3-hexen-1-ol. Pyruvoyl chloride can be synthesized from pyruvic acid[8]. The subsequent esterification is a standard

procedure for converting acyl chlorides and alcohols to esters^{[9][10]}.

Methodology:

- **Reagent Preparation:** Dissolve cis-3-hexen-1-ol (1.0 eq) in a suitable anhydrous aprotic solvent (e.g., dichloromethane, THF) under an inert atmosphere (N₂ or Ar)^[9]. Add a non-nucleophilic base, such as triethylamine (1.1 eq), to act as an HCl scavenger^[9].
- **Reaction:** Cool the solution to 0 °C using an ice bath. Add pyruvyl chloride (1.05 eq) dropwise to the stirred solution.
- **Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with saturated aqueous sodium bicarbonate solution. Separate the organic layer, and extract the aqueous layer with the solvent. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Filter the solution and remove the solvent under reduced pressure. Purify the crude ester by vacuum distillation or column chromatography on silica gel.



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Caption: Generalized workflow for the synthesis of pyruvic acid cis-3-hexenyl ester via the acyl chloride route.

Generalized Protocol 2: Nucleophilic Substitution from Alkyl Halide

This method is adapted from a procedure for synthesizing other pyruvate esters, which utilizes sodium pyruvate and an organic halide in a polar aprotic solvent[11].

Methodology:

- Reagent Preparation: Prepare or procure cis-3-hexenyl bromide or iodide.
- Reaction: In a round-bottom flask, suspend sodium pyruvate (1.2 eq) in anhydrous dimethyl sulfoxide (DMSO). Add the cis-3-hexenyl halide (1.0 eq) to the suspension.
- Heating and Monitoring: Heat the reaction mixture to approximately 50 °C for 3-5 hours, monitoring progress by TLC or GC-MS[11].
- Workup: After cooling to room temperature, pour the reaction mixture into water and extract with diethyl ether or ethyl acetate.
- Purification: Wash the combined organic extracts with water and brine, then dry over anhydrous sodium sulfate. After solvent removal, purify the resulting ester by vacuum distillation.

Analytical and Characterization Data

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS data is available for pyruvic acid cis-3-hexenyl ester from the Human Metabolome Database (HMDB) via the MassBank of North America (MoNA)[5].

Table 3: EI-MS Fragmentation Data for Pyruvic Acid cis-3-hexenyl ester

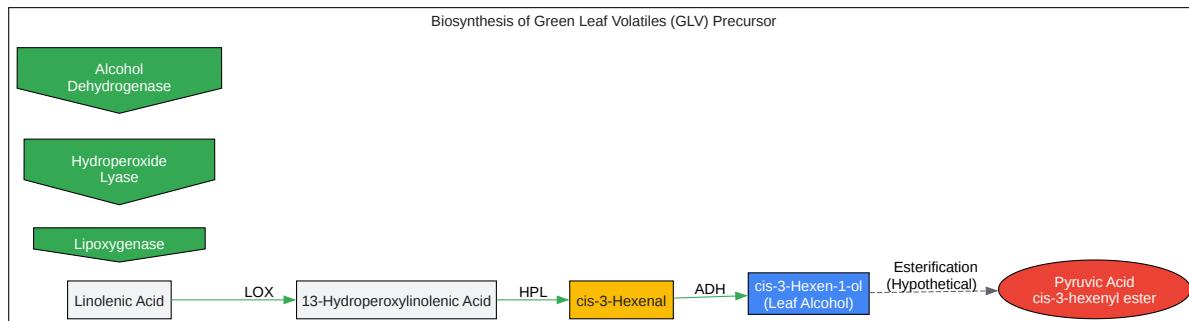
m/z	Relative Intensity (%)
43.0	99.99
67.0	32.80
39.0	19.90
81.0	11.20
29.0	9.10

(Source: MoNA, Spectra ID: JP009234)[\[5\]](#)

Biological Context and Signaling Pathways

Direct studies on the signaling pathways modulated by pyruvic acid cis-3-hexenyl ester are lacking. However, the cis-3-hexenol moiety is a well-known Green Leaf Volatile (GLV). GLVs are produced by plants in response to mechanical damage or herbivory and are involved in plant defense signaling and communication[\[12\]](#)[\[13\]](#)[\[14\]](#).

The biosynthesis of the cis-3-hexenol precursor follows the lipoxygenase (LOX) pathway.



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Caption: Simplified biosynthesis pathway of the cis-3-hexen-1-ol precursor, a key green leaf volatile.

Furthermore, studies on cis-3-hexenol have shown that it can attenuate stress responses in rodents, suggesting potential neuropharmacological activity that warrants further investigation for its ester derivatives[15]. The broader class of α -keto acid esters is also noted for rapid hydrolysis in aqueous environments, a factor that should be considered in any biological assay design[16].

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References

- 1. Spice Pages: Celery (*Apium graveolens*) [gernot-katzers-spice-pages.com]
- 2. chempics.wordpress.com [chempics.wordpress.com]
- 3. researchgate.net [researchgate.net]
- 4. Characterization of Volatile Organic Compounds in Five Celery (*Apium graveolens* L.) Cultivars with Different Petiole Colors by HS-SPME-GC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 3-Hexenyl pyruvate, (3Z)- | C9H14O3 | CID 5363291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cis-3-Hexenyl Pyruvate | 68133-76-6 | TCI AMERICA [tcichemicals.com]
- 7. (Z)-3-hexen-1-yl pyruvate, 68133-76-6 [thegoodsentscompany.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. researchgate.net [researchgate.net]
- 10. Show the alcohol and the acid chloride that combine to make the f... | Study Prep in Pearson+ [pearson.com]
- 11. tandfonline.com [tandfonline.com]
- 12. cis-3-Hexen-1-ol - Wikipedia [en.wikipedia.org]
- 13. nbinno.com [nbinno.com]
- 14. fraterworks.com [fraterworks.com]
- 15. Mixture of cis-3-hexenol and trans-2-hexenal attenuates behavioral and stress responses induced by 2,5-dihydro-2,4,5-trimethylthiazoline and electric footshock stress in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. foreverest.net [foreverest.net]
- To cite this document: BenchChem. [Preliminary Technical Guide on Pyruvic Acid cis-3-Hexenyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588155#preliminary-studies-on-pyruvic-acid-cis-3-hexenyl-ester>]

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